

Analytical Methods for the Determination of Morpholine in Complex Matrices

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Compound of Interest

Compound Name: *Morpholine-2-carboxylic acid*

CAS No.: 300582-83-6

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Abstract

Morpholine is a versatile organic compound utilized across various industries, from pharmaceuticals as a chemical intermediate to agriculture as a component in fruit coatings.^[1]^[2] Its potential migration into final products and its classification as a xenobiotic pollutant necessitate sensitive and reliable analytical methods for its quantification in complex matrices.^[3] Direct analysis is often hampered by morpholine's high polarity and volatility.^[1]^[4] This guide provides a comprehensive overview and detailed protocols for the determination of morpholine using state-of-the-art analytical techniques, primarily focusing on Gas Chromatography-Mass Spectrometry (GC-MS) with derivatization and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). We delve into the causality behind experimental choices, offer step-by-step protocols for various matrices, and present quantitative performance data to ensure scientific integrity and aid in method selection and validation.

Introduction: The Analytical Challenge of Morpholine

Morpholine (tetrahydro-2H-1,4-oxazine) is a hygroscopic, alkaline liquid with an ammoniacal odor, miscible with water and many organic solvents.[5] Its utility as a corrosion inhibitor, emulsifier, and chemical intermediate is well-established.[1] In the pharmaceutical industry, it can be a raw material or an impurity in drug substances.[6][7] In the food industry, morpholine salts of fatty acids are used in wax coatings on fresh fruits and vegetables to extend shelf-life.[8][9][10]

However, concerns about its potential to form the carcinogenic N-nitrosomorpholine (NMOR) and its status as a regulated food additive in many regions drive the need for robust analytical monitoring.[9][11] The analytical determination of morpholine presents several challenges:

- **High Polarity:** Makes it difficult to retain on traditional non-polar gas chromatography (GC) columns.[1]
- **Volatility:** Can lead to losses during sample preparation.
- **Lack of a Chromophore:** Precludes direct analysis by High-Performance Liquid Chromatography (HPLC) with UV detection.[3]
- **Complex Matrices:** Food, pharmaceutical, and environmental samples contain numerous interfering compounds that can suppress or enhance the analytical signal, a phenomenon known as the matrix effect.[12][13]

This guide addresses these challenges by providing detailed, field-proven protocols designed for accuracy, sensitivity, and reproducibility.

Analytical Strategy 1: GC-MS with Derivatization

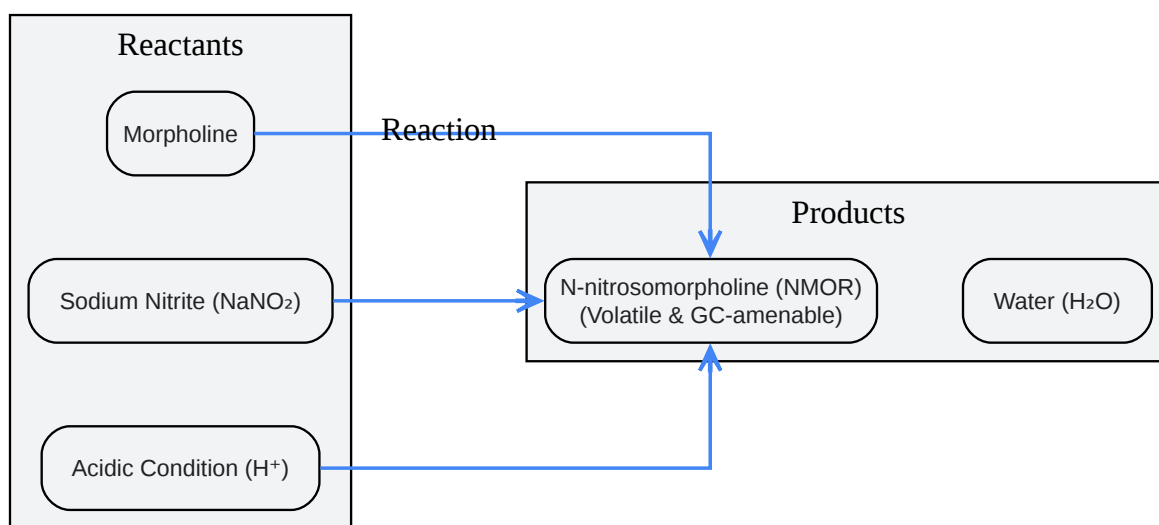
Direct GC-MS analysis of morpholine is often unsuccessful due to its polarity, which results in poor peak shape and low sensitivity.[1][5] A common and effective strategy to overcome this is chemical derivatization, which converts the polar morpholine into a more volatile and less polar compound suitable for GC analysis.

Principle of Derivatization

The most widely adopted derivatization method involves the reaction of morpholine, a secondary amine, with a nitrosating agent like sodium nitrite (NaNO_2) under acidic conditions

(e.g., using hydrochloric acid).[5][14] This reaction quantitatively converts morpholine into the stable and volatile N-nitrosomorpholine (NMOR), which is readily detectable by GC-MS with high sensitivity.[15] This approach is not only effective but also utilizes inexpensive and easily accessible reagents.[5]

The derivatization reaction is illustrated below:



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Caption: Derivatization of morpholine to N-nitrosomorpholine.

Experimental Protocol: GC-MS

This protocol is a synthesized methodology based on validated methods for food and drug matrices.[5][8]

A. Sample Preparation

The initial sample preparation is critical and must be adapted to the specific matrix to ensure efficient extraction and minimize interferences.

- For Liquid Samples (e.g., Juices):

- Filter the sample through a 0.22 μm membrane filter to remove particulate matter.[\[1\]](#)[\[5\]](#)
- Use the filtrate directly for the derivatization step.
- For Solid Pharmaceutical Samples (e.g., Ibuprofen Granules):
 - Accurately weigh and dissolve the granules in purified water.
 - Centrifuge the solution at high speed (e.g., 10,000 rpm) for 10-15 minutes.[\[16\]](#)
 - Filter the supernatant through a 0.22 μm membrane filter for derivatization.[\[16\]](#)
- For High-Lipid Solid Samples (e.g., Fruit Peels):
 - Homogenize and freeze-dry the sample to facilitate extraction.[\[8\]](#)
 - To 2.0 g of the lyophilized powder, add 18 mL of nano-pure water. If using an internal standard, add morpholine-d8 at this stage.[\[8\]](#)
 - Vortex for 15 minutes, then ultrasonicate for 15 minutes to ensure complete extraction of morpholine into the aqueous phase.[\[8\]](#)
 - Centrifuge at high speed (e.g., $>19,000 \times g$) for 10 minutes.[\[8\]](#)
 - Lipid Removal (Crucial Step): Transfer 5 mL of the supernatant to a new tube. Add 17 mL of n-hexane, vortex for 15 minutes, and allow layers to separate. The lipids will partition into the upper n-hexane layer.[\[8\]](#)
 - Carefully collect the lower aqueous layer for derivatization. This defatting step is essential for a clean final extract.[\[8\]](#)

B. Derivatization & Liquid-Liquid Extraction (LLE)

- Transfer a defined volume (e.g., 2.0 mL) of the prepared aqueous sample extract into a suitable reaction vessel.[\[8\]](#)
- Adjust the pH to approximately 1.5 by adding 200 μL of 0.05 M HCl. An acidic medium is required for the nitrosation reaction.[\[8\]](#)

- Add 200 μ L of saturated sodium nitrite (NaNO_2) solution. Vortex for 30 seconds.[\[8\]](#)
- Incubate the reaction mixture. Optimal conditions are often found to be around 40°C for 5 minutes.[\[8\]](#)
- Cool the mixture to room temperature.
- Extraction: Add 0.5 - 1.0 mL of dichloromethane (DCM) to the vessel.[\[1\]](#)
- Vortex vigorously for 1 minute to extract the NMOR derivative into the organic phase.[\[1\]](#)
- Allow the layers to separate for 10 minutes.[\[1\]](#)
- Carefully transfer the lower organic layer (DCM) into a clean autosampler vial, filtering through a 0.22 μ m PTFE syringe filter if necessary.[\[1\]](#)

C. GC-MS Instrumentation and Parameters

The following parameters are a robust starting point for analysis.

Parameter	Recommended Setting	Causality & Justification
Gas Chromatograph	Agilent 7890 or equivalent[1]	Standard, reliable GC system for routine analysis.
Mass Spectrometer	Agilent 5975C MSD or equivalent[1]	Provides high selectivity and sensitivity for target compound identification and quantification.
Column	TM-1701 or DB-1701 (30 m x 0.25 mm, 0.25 µm)[5][8]	Mid-polarity column provides good separation and peak shape for N-nitrosomorpholine.
Injection Volume	1 µL[8]	Standard volume for split/splitless injection.
Injector Temperature	250 °C[8]	Ensures rapid and complete volatilization of the NMOR derivative.
Split Ratio	1:7 to 1:10[8]	Balances sensitivity with column loading, preventing peak broadening.
Oven Program	100°C (4 min), ramp 10°C/min to 120°C (3 min), ramp 20°C/min to 250°C (5 min)[8]	A structured temperature ramp ensures separation from matrix components and efficient elution.
Carrier Gas	Helium at 1.0-2.0 mL/min[8][16]	Inert carrier gas providing good chromatographic efficiency.
Ionization Mode	Electron Impact (EI) at 70 eV[15]	Standard, robust ionization technique that produces repeatable fragmentation patterns for library matching.
MS Acquisition	Selected Ion Monitoring (SIM)[15]	Enhances sensitivity and selectivity by monitoring only

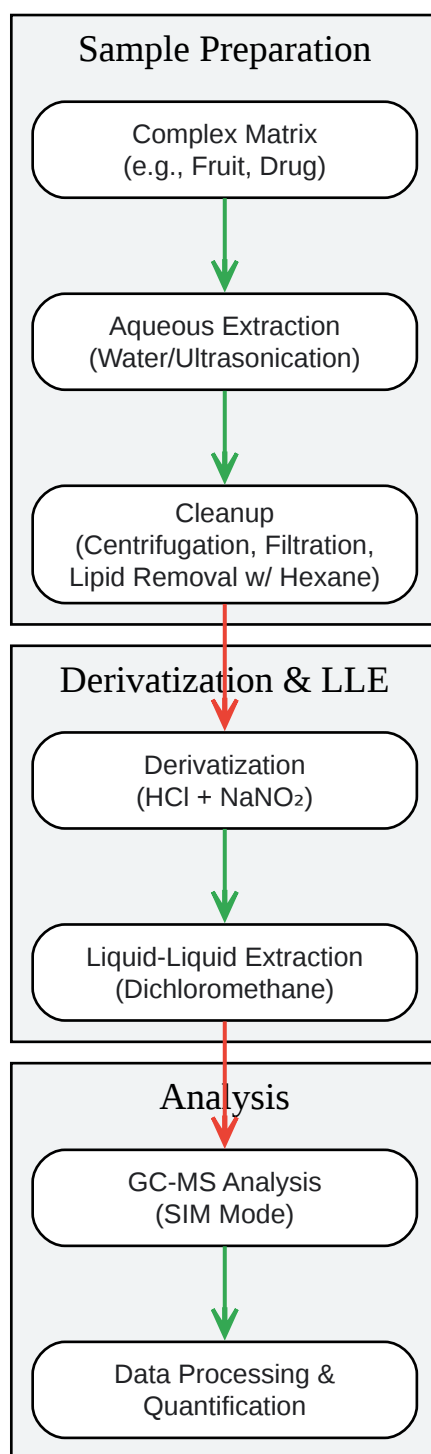
characteristic ions of NMOR
(e.g., m/z 116, 86).[15]

Quantitative Performance of GC-MS Method

The derivatization GC-MS method demonstrates excellent performance across various matrices.

Parameter	Apple Juice & Drugs[5]	Fruit Peel & Pulp[8]
Linearity Range	10 – 500 µg/L	10 – 400 µg/kg
Correlation Coeff. (R ²)	> 0.999	> 0.9999
LOD	7.3 µg/L	1.3 – 3.3 µg/kg
LOQ	24.4 µg/L	4.1 – 10.1 µg/kg
Spiked Recovery	94.3% – 109.0%	88.6% – 107.2%
Intra-day Precision (RSD%)	2.0% – 4.4%	1.4% – 9.4%
Inter-day Precision (RSD%)	3.3% – 7.0%	1.5% – 2.8%

GC-MS Workflow Diagram



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Caption: Workflow for GC-MS analysis of morpholine derivatives.

Analytical Strategy 2: LC-MS/MS

For many applications, Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS) is a powerful alternative that can often circumvent the need for derivatization.[\[17\]](#)[\[18\]](#) This technique is particularly well-suited for polar analytes like morpholine.

Principle

LC-MS/MS offers high sensitivity and selectivity, making it ideal for determining morpholine residues directly in complex matrices like fruits.[\[17\]](#)[\[19\]](#) The key is to achieve sufficient chromatographic retention for the polar morpholine molecule. This is typically accomplished using Hydrophilic Interaction Liquid Chromatography (HILIC), which uses a polar stationary phase and a mobile phase with a high organic content to retain and separate polar compounds.[\[16\]](#)[\[19\]](#)

Experimental Protocol: LC-MS/MS

This protocol is based on a validated method for determining morpholine in fruit commodities.[\[18\]](#)[\[19\]](#)

A. Sample Preparation

- Homogenize the sample (e.g., apple, citrus fruit).
- Weigh a representative portion (e.g., 10 g) into a centrifuge tube.
- Add an extraction solvent. Acidified methanol (e.g., 1% acetic acid in methanol) is highly effective for extracting morpholine.[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Vortex or shake vigorously to ensure thorough extraction.
- Centrifuge at high speed to pellet solid matrix components.
- Filter the supernatant through a 0.22 μm syringe filter directly into an LC vial. Dilution with the initial mobile phase may be required to fit within the calibration range.

B. LC-MS/MS Instrumentation and Parameters

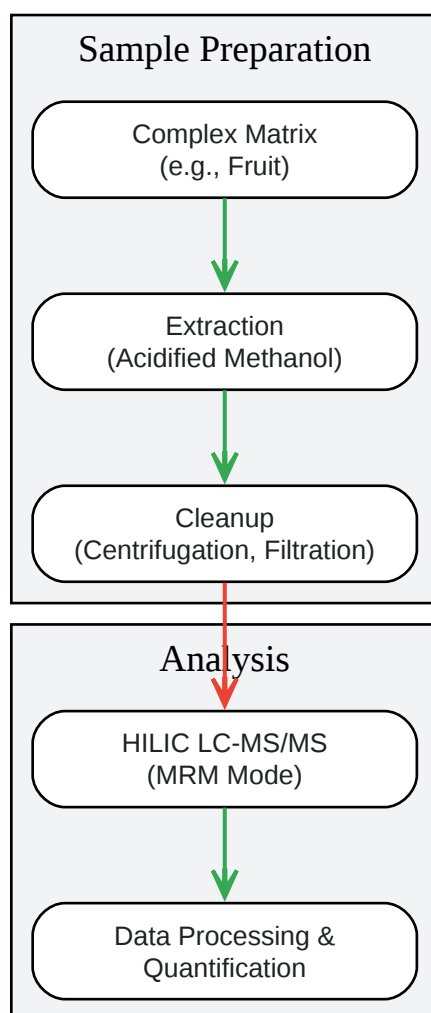
Parameter	Recommended Setting	Causality & Justification
LC System	UPLC or UHPLC System[17]	Provides high resolution and fast analysis times.
Mass Spectrometer	Tandem Quadrupole MS[19]	Essential for MS/MS, providing high selectivity through Multiple Reaction Monitoring (MRM).
Column	HILIC Column (e.g., Waters Acquity UPLC BEH HILIC, 2.1 x 100 mm, 1.7 μ m)[16]	A polar stationary phase specifically designed to retain polar analytes like morpholine.
Mobile Phase A	Ammonium formate (e.g., 20 mM) in water[18]	Provides ions for electrospray ionization and buffers the mobile phase.
Mobile Phase B	Acetonitrile[18]	The organic component in the mobile phase; a high percentage is used for HILIC retention.
Gradient	Start with high %B (e.g., 95%), decrease to elute.	A reverse gradient compared to reversed-phase, where decreasing organic content increases elution strength.
Flow Rate	0.3 - 0.4 mL/min	Typical flow rate for analytical scale UHPLC columns.
Column Temperature	40 °C[16]	Improves peak shape and reproducibility.
Ionization Mode	Electrospray Ionization Positive (ESI+)	Morpholine readily forms a protonated molecule $[M+H]^+$ in positive mode.
MS Acquisition	Multiple Reaction Monitoring (MRM)	Highly selective and sensitive mode that monitors a specific precursor ion to product ion transition for morpholine.

Quantitative Performance of LC-MS/MS Method

LC-MS/MS provides excellent sensitivity for residue analysis in food.

Parameter	Apple, Peel & Pulp Matrices[18]
Linearity Range	5 – 300 µg/L
Correlation Coeff. (R ²)	> 0.999
LOD	2 µg/kg
LOQ	5 µg/kg
Spiked Recovery	83% – 108%
Repeatability (RSDr%)	1.1% – 3.7%
Reproducibility (RSDR%)	1.5% – 4.1%

LC-MS/MS Workflow Diagram



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Caption: Workflow for LC-MS/MS analysis of morpholine.

Method Validation and Trustworthiness

Every protocol described must be a self-validating system. Before routine use, any analytical method for morpholine must be validated according to established guidelines (e.g., ICH for pharmaceuticals) to ensure its performance is suitable for the intended application.[6][20]

Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradation products, and matrix

components.

- **Linearity:** Demonstrated by a linear relationship between the concentration of morpholine and the analytical response over a defined range. A correlation coefficient (R^2) of >0.99 is typically required.[\[5\]](#)
- **Accuracy:** The closeness of the test results to the true value, typically assessed by performing recovery studies on samples spiked with known amounts of morpholine at different concentration levels.[\[21\]](#)
- **Precision:** The degree of scatter between a series of measurements. It is evaluated at two levels:
 - **Repeatability (Intra-day precision):** Precision under the same operating conditions over a short interval.[\[20\]](#)
 - **Intermediate Precision (Inter-day reproducibility):** Expresses within-laboratory variations (different days, different analysts, etc.).[\[5\]](#)
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.[\[15\]](#)[\[21\]](#)
- **Limit of Quantitation (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.[\[15\]](#)[\[21\]](#)
- **Robustness:** A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters, providing an indication of its reliability during normal usage.[\[20\]](#)

Conclusion

The determination of morpholine in complex matrices requires carefully selected and validated analytical methods. For broad applicability across matrices like pharmaceuticals and food, GC-MS with derivatization to form N-nitrosomorpholine is a robust, sensitive, and cost-effective method.[\[5\]](#) When higher throughput is needed and derivatization is to be avoided, LC-MS/MS with a HILIC column offers a powerful, direct, and highly sensitive alternative, especially for food residue analysis.[\[18\]](#) The choice of method will depend on the specific matrix, required

sensitivity, available instrumentation, and regulatory requirements. In all cases, proper sample preparation to mitigate matrix effects and full method validation are paramount to generating trustworthy and scientifically sound data.

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